

Tellimagrandin II's efficacy in antibiotic-resistant vs. sensitive bacterial strains

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Compound of Interest

Compound Name: *Tellimagrandin II*

Cat. No.: B1215266

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Tellimagrandin II: A Potent Ally in the Fight Against Antibiotic Resistance

A comparative analysis of **Tellimagrandin II**'s efficacy demonstrates its significant potential in overcoming bacterial resistance to conventional antibiotics. This guide provides a detailed examination of its performance against both antibiotic-resistant and sensitive bacterial strains, supported by experimental data and methodological protocols.

Tellimagrandin II (TGII), a naturally occurring polyphenol, has shown promising antibacterial activity, particularly against drug-resistant pathogens. Research indicates that TGII not only exhibits intrinsic antibacterial properties but also acts synergistically with existing antibiotics, effectively reducing the concentrations needed to inhibit bacterial growth. This guide synthesizes the available data to offer a clear comparison for researchers, scientists, and drug development professionals.

Comparative Efficacy: MIC Values

The minimum inhibitory concentration (MIC) is a key measure of an antimicrobial agent's effectiveness. Lower MIC values indicate greater potency. The following tables summarize the MIC values of **Tellimagrandin II** and various antibiotics against both methicillin-sensitive *Staphylococcus aureus* (MSSA) and methicillin-resistant *Staphylococcus aureus* (MRSA).

Table 1: Minimum Inhibitory Concentration (MIC) of **Tellimagrandin II** and Antibiotics against *S. aureus* Strains[1][2]

Compound	MSSA (µg/mL)	MRSA 19615 (µg/mL)	MRSA 18631 (µg/mL)	MRSA 18271 (µg/mL)	MRSA 33591 (µg/mL)
Tellimagrandin II	64 - 128	128	128	128	128
Oxacillin	0.5	>256	>256	>256	>256
Ampicillin	0.25	>256	>256	>256	>256
Erythromycin	0.5	>256	>256	>256	>256
Doxycycline	0.5	1	>256	>256	>256
Levofloxacin	0.125	>256	>256	>256	>256

Data sourced from Chang et al., 2019.[1]

The data clearly shows that while MSSA is susceptible to conventional antibiotics, the MRSA strains exhibit high levels of resistance. In contrast, **Tellimagrandin II** demonstrates consistent inhibitory activity against all tested strains, with an MIC of 128 µg/mL for MRSA.[1][3]

Synergistic Effects with Conventional Antibiotics

Tellimagrandin II's potential is further highlighted by its ability to work in concert with traditional antibiotics, significantly lowering their required effective doses against resistant bacteria. This synergistic effect is quantified by the Fractional Inhibitory Concentration (FIC) index.

Table 2: Synergistic Activity of **Tellimagrandin II** in Combination with Antibiotics against MRSA[1]

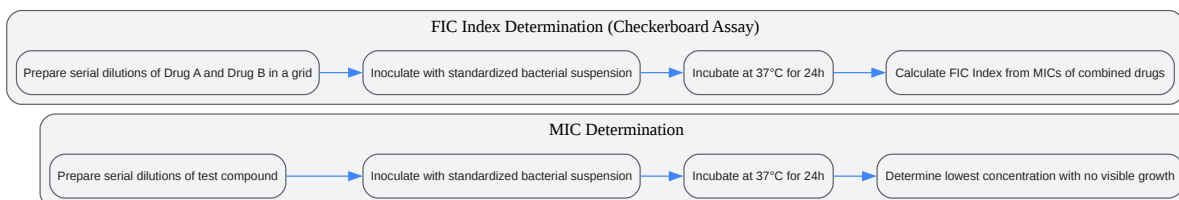
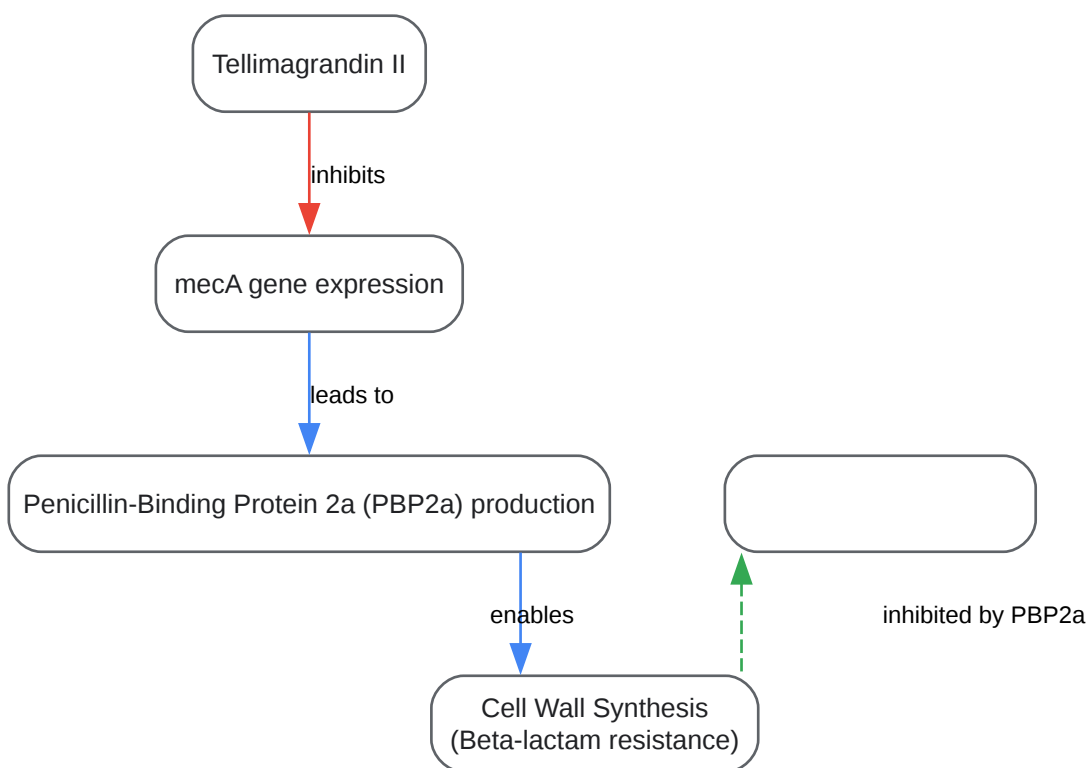
Antibiotic	MRSA Strain	MIC of Antibiotic Alone (µg/mL)	MIC of Antibiotic with TGII (40 µg/mL) (µg/mL)	FIC Index	Interpretation
Oxacillin	19615	>256	32	0.375	Synergistic
Oxacillin	18631	>256	16	0.313	Synergistic
Oxacillin	18271	>256	64	0.500	Synergistic
Oxacillin	33591	>256	32	0.375	Synergistic
Doxycycline	19615	1	0.25	0.500	Synergistic
Doxycycline	18631	>256	64	0.500	Synergistic
Doxycycline	18271	>256	32	0.375	Synergistic
Doxycycline	33591	>256	128	0.750	Additive

FIC Index Interpretation: ≤ 0.5 = Synergistic; > 0.5 to ≤ 1 = Additive; > 1 to ≤ 4 = Indifferent; > 4 = Antagonistic.

These results demonstrate that a sub-inhibitory concentration of **Tellimagrandin II** (40 µg/mL) can dramatically reduce the MIC of oxacillin and doxycycline against most of the tested MRSA strains, indicating a powerful synergistic interaction.[\[1\]](#)

Mechanism of Action: Overcoming Resistance

Tellimagrandin II's efficacy against MRSA is attributed to its ability to interfere with the primary mechanism of methicillin resistance. It achieves this by downregulating the expression of the *mecA* gene.[\[1\]](#)[\[3\]](#)[\[4\]](#) The *mecA* gene encodes for Penicillin-Binding Protein 2a (PBP2a), which has a low affinity for beta-lactam antibiotics, allowing the bacteria to survive in their presence. By reducing the expression of *mecA*, **Tellimagrandin II** decreases the production of PBP2a, thereby re-sensitizing MRSA to these antibiotics.[\[1\]](#)[\[4\]](#) Furthermore, transmission electron microscopy has revealed that **Tellimagrandin II** disrupts the integrity of the MRSA cell wall, leading to cytoplasm leakage.[\[1\]](#)[\[3\]](#)[\[4\]](#)



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References

- 1. Tellimagrandin II, A Type of Plant Polyphenol Extracted from Trapa bispinosa Inhibits Antibiotic Resistance of Drug-Resistant Staphylococcus aureus - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Tellimagrandin II, A Type of Plant Polyphenol Extracted from Trapa bispinosa Inhibits Antibiotic Resistance of Drug-Resistant Staphylococcus aureus - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
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